

Unveiling 3-Ethyl-2,2,3-trimethylheptane: A Summary of Available Data

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Compound of Interest

Compound Name: 3-Ethyl-2,2,3-trimethylheptane

Cat. No.: B14536419

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For the attention of researchers, scientists, and drug development professionals, this document provides a concise overview of the known properties of the saturated hydrocarbon **3-Ethyl-2,2,3-trimethylheptane** (CAS Number: 62199-04-6).

While a comprehensive, in-depth technical guide on this compound is not feasible due to the limited publicly available experimental data, this summary consolidates the existing chemical and physical information. Extensive searches for detailed experimental protocols, associated signaling pathways, and in-depth quantitative studies have yielded minimal specific results for this particular molecule.

Chemical and Physical Properties

The fundamental physicochemical properties of **3-Ethyl-2,2,3-trimethylheptane** have been computed and are available through public chemical databases. These properties are crucial for any initial assessment of the compound's potential applications and for designing further experimental work. A summary of these computed properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1], NIST WebBook[2]
Molecular Weight	170.33 g/mol	PubChem[1], NIST WebBook[2]
IUPAC Name	3-ethyl-2,2,3-trimethylheptane	PubChem[1]
CAS Number	62199-04-6	PubChem[1], NIST WebBook[2]
Canonical SMILES	CCCCC(C)(CC)C(C)(C)C	PubChem[1]
InChI	InChI=1S/C12H26/c1-7-9-10-12(6,8-2)11(3,4)5/h7-10H2,1-6H3	PubChem[1]
InChIKey	CVXGCQXACVZXQR-UHFFFAOYSA-N	PubChem[1]
XLogP3	5.8	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Heavy Atom Count	12	PubChem[1]

Table 1: Computed Physicochemical Properties of **3-Ethyl-2,2,3-trimethylheptane**. This table summarizes the key computed identifiers and properties of the molecule.

Experimental Data and Protocols

A thorough literature search did not yield any specific, detailed experimental protocols for the synthesis, purification, or analysis of **3-Ethyl-2,2,3-trimethylheptane**. While general methods for the synthesis of alkanes are well-established in organic chemistry, no studies detailing a specific route to this compound or its subsequent use in experimental assays were found.

Consequently, information regarding its biological activity, toxicity, and pharmacokinetic profile is not available. Safety data sheets (SDS) specific to **3-Ethyl-2,2,3-trimethylheptane** were

also not found in the public domain. For handling, it would be prudent to follow standard laboratory safety procedures for flammable and potentially hazardous hydrocarbons.

Signaling Pathways and Biological Activity

There is currently no information available in scientific literature or databases to suggest that **3-Ethyl-2,2,3-trimethylheptane** is involved in any biological signaling pathways. No studies have been published that investigate its interaction with biological targets or its effects on cellular or physiological processes. Therefore, the creation of a signaling pathway diagram as requested is not possible.

Logical Relationships and Experimental Workflows

Given the absence of experimental studies involving **3-Ethyl-2,2,3-trimethylheptane**, it is not possible to construct a diagram illustrating any experimental workflows or logical relationships. Such visualizations are contingent on the existence of published research detailing methodologies and their outcomes.

Future Outlook

The current body of knowledge on **3-Ethyl-2,2,3-trimethylheptane** is limited to its basic chemical identity and computed physical properties. This presents an opportunity for foundational research to characterize this compound. Future studies could focus on:

- **Synthesis and Purification:** Developing and documenting a robust and scalable synthetic route.
- **Spectroscopic and Analytical Characterization:** Comprehensive analysis using techniques such as NMR, mass spectrometry, and chromatography.
- **Physicochemical Property Determination:** Experimental measurement of properties like boiling point, melting point, and solubility.
- **Biological Screening:** Initial in vitro assays to explore potential biological activities.
- **Toxicological Evaluation:** Assessing the safety profile of the compound.

In conclusion, **3-Ethyl-2,2,3-trimethylheptane** remains a largely uncharacterized molecule. The information provided here serves as a starting point for any researchers interested in exploring its properties and potential applications. Further experimental investigation is essential to build a comprehensive understanding of this compound.

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References

- 1. 3-Ethyl-2,2,3-trimethylheptane | C₁₂H₂₆ | CID 20588996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. heptane, 3-ethyl-2,2,3-trimethyl- [webbook.nist.gov]
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